

2,2'-Bithiophene CAS number and properties

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Compound of Interest

Compound Name: 2,2'-Bithiophene

Cat. No.: B032781

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An In-depth Technical Guide to **2,2'-Bithiophene**

Introduction

2,2'-Bithiophene is a heterocyclic organic compound consisting of two thiophene rings linked at the 2-positions.[1] It serves as a fundamental building block in the synthesis of more complex conjugated systems, which are of significant interest in materials science and medicinal chemistry.[2][3] Its unique electronic and optical properties have led to its use in the development of organic semiconductors, conductive polymers, and electroluminescent materials.[4][5] Specifically, it is a key component in the active layers of organic field-effect transistors (OFETs), organic light-emitting diodes (OLEDs), and organic photovoltaic (OPV) devices.[3][5] In the realm of drug development, **2,2'-bithiophene** derivatives have been explored as potential therapeutic agents and biological markers.[2] For instance, certain derivatives have been investigated as markers for cell lesions in Alzheimer's disease and as potential β -amyloid probes.[2]

Properties of 2,2'-Bithiophene

The physical and chemical properties of **2,2'-Bithiophene** are summarized in the tables below.

Table 1: General and Chemical Properties

Property	Value
CAS Number	492-97-7[6][7]
Molecular Formula	C ₈ H ₆ S ₂ [6]
Molecular Weight	166.26 g/mol [6]
Appearance	Colorless crystals or white to light yellow crystal powder[4][6]
InChI Key	OHZAHWOAMVVGEL-UHFFFAOYSA-N[6][8]
Canonical SMILES	c1cc(sc1)c2cccs2[6]

Table 2: Physical Properties

Property	Value
Melting Point	31.1 - 33 °C[4][6][7]
Boiling Point	260 °C[6][7][8]
Density	1.244 - 1.44 g/cm ³ [4][6]
Flash Point	76.261 °C[4]
Water Solubility	Insoluble[4][5][7]
Storage Temperature	Room temperature, in a dark place under an inert atmosphere[4]
Sensitivity	Light sensitive[4][5][7]

Table 3: Spectroscopic and Computed Properties

Property	Value
¹ H NMR (CDCl ₃)	See spectrum for detailed shifts and couplings[9][10]
LogP	3.477[4][11]
Hydrogen Bond Donor Count	0[4]
Hydrogen Bond Acceptor Count	2[4]
Rotatable Bond Count	1[4]
Topological Polar Surface Area	56.48 Å ² [4]

Synthesis and Experimental Protocols

2,2'-Bithiophene can be synthesized through various methods, including cross-coupling reactions of 2-halothiophenes and oxidative coupling of alkylthiophenes.[4][6] Another efficient approach is the Fiesselmann reaction, which involves thiophene ring closure.[12][13]

Experimental Protocol: Synthesis via Oxidative Coupling

A direct and efficient route for synthesizing **2,2'-bithiophene** derivatives involves the nonmetallic oxidative coupling of alkylthiophenes.[4] This method utilizes a hypervalent iodine(III) reagent, such as phenyliodine bis(trifluoroacetate) (PIFA), in the presence of a Lewis acid like boron trifluoride diethyl etherate (BF₃·Et₂O).[4]

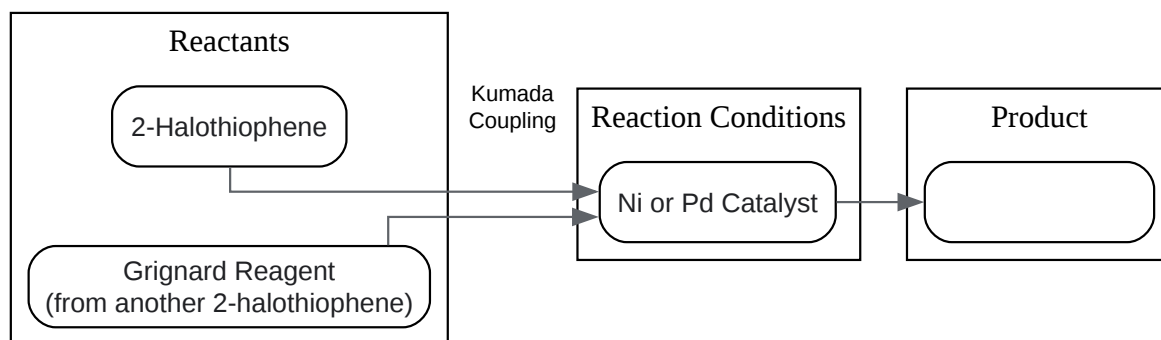
Materials:

- 2-Alkylthiophene
- Phenyliodine bis(trifluoroacetate) (PIFA)
- Boron trifluoride diethyl etherate (BF₃·Et₂O)
- Anhydrous solvent (e.g., dichloromethane)

- Standard glassware for organic synthesis
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- In a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, dissolve the 2-alkylthiophene in the anhydrous solvent.
- Cool the solution to the desired reaction temperature (e.g., 0 °C) using an ice bath.
- Slowly add the PIFA reagent to the stirred solution.
- Subsequently, add $\text{BF}_3 \cdot \text{Et}_2\text{O}$ dropwise to the reaction mixture.
- Allow the reaction to proceed at the specified temperature for a set period, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a suitable quenching agent (e.g., saturated aqueous sodium bicarbonate solution).
- Extract the product with an appropriate organic solvent (e.g., dichloromethane or ethyl acetate).
- Combine the organic layers, wash with brine, and dry over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- Filter off the drying agent and concentrate the solvent in vacuo.
- Purify the crude product by column chromatography on silica gel to obtain the desired **2,2'-bithiophene** derivative.



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Caption: A simplified diagram of **2,2'-Bithiophene** synthesis via Kumada cross-coupling.

Reactions and Applications

2,2'-Bithiophene is a versatile intermediate in organic synthesis. The 5 and 5' positions are particularly reactive and can be readily functionalized through reactions like bromination and stannylation, paving the way for further cross-coupling reactions to build larger conjugated systems.[3][9]

Experimental Protocol: Bromination of 2,2'-Bithiophene

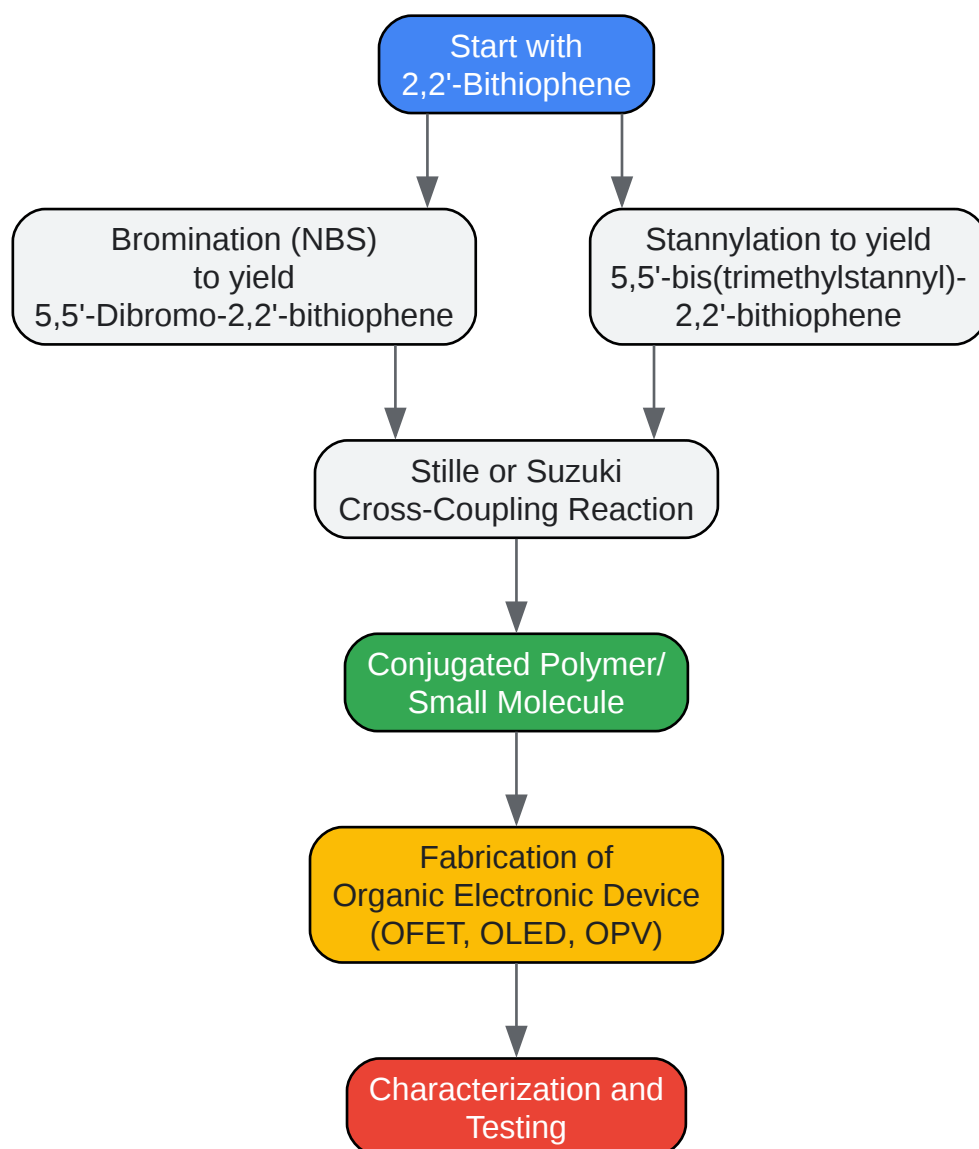
The bromination of **2,2'-bithiophene** at the 5,5'-positions is a common reaction to produce a key intermediate for polymerization and further functionalization.

Materials:

- **2,2'-Bithiophene**
- N-Bromosuccinimide (NBS)
- Chloroform (CHCl_3) or another suitable solvent
- Standard glassware for organic synthesis

Procedure:

- Dissolve **2,2'-bithiophene** in chloroform in a round-bottom flask.
- Protect the reaction from light by wrapping the flask in aluminum foil.
- Add N-Bromosuccinimide (NBS) portion-wise to the solution while stirring.
- Continue stirring at room temperature and monitor the reaction by TLC.
- Once the starting material is consumed, pour the reaction mixture into water.
- Separate the organic layer, and extract the aqueous layer with chloroform.
- Combine the organic layers, wash with water and then brine.
- Dry the organic layer over an anhydrous drying agent.
- Filter and concentrate the solvent under reduced pressure.
- Recrystallize the crude product from a suitable solvent to obtain pure 5,5'-dibromo-**2,2'-bithiophene**.



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Caption: Workflow for the functionalization of **2,2'-Bithiophene** for organic electronics.

Safety and Handling

2,2'-Bithiophene should be handled with care. It may cause skin, eye, and respiratory irritation.[14] It is recommended to use personal protective equipment such as gloves, safety goggles, and a respirator when handling this compound. Store in a cool, dry, well-ventilated area away from light and strong oxidizing agents.[1]

Conclusion

2,2'-Bithiophene is a cornerstone molecule in the field of organic electronics and a promising scaffold in medicinal chemistry. Its straightforward synthesis and the reactivity of its thiophene rings allow for a wide range of chemical modifications, leading to the development of novel materials with tailored properties. The detailed protocols and properties outlined in this guide provide a solid foundation for researchers and professionals working with this versatile compound.

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